

Personal protective equipment for handling AZD2858

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Compound of Interest

Compound Name: AZD2858
Cat. No.: B15541572

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Essential Safety and Handling Guide for AZD2858

This guide provides crucial safety and logistical information for the handling and disposal of **AZD2858**, a potent, orally active GSK-3 inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **AZD2858**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect from splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Hazard Identification and First Aid

As a research chemical, the full toxicological properties of **AZD2858** may not be known. Standard laboratory chemical safety precautions should be strictly followed.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **AZD2858** and ensuring a safe laboratory environment.

Handling:

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.^[1]
- Avoid direct contact with skin and eyes.^[1]
- Minimize dust and aerosol formation during handling.^[1]

Storage: The stability of **AZD2858** is dependent on the storage conditions.

Form	Storage Temperature	Duration
Solid	-20°C	Up to 6 months[2]
Stock Solution	-80°C	Up to 1 year[3]
Stock Solution	-20°C	Up to 6 months[3]

Before use, it is recommended that the product be allowed to warm to room temperature for at least 60 minutes prior to opening the vial.[2]

Solubility

AZD2858 has specific solubility characteristics that are important for experimental design.

Solvent	Solubility
DMSO	5 mg/mL
DMF	10 mg/mL
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL

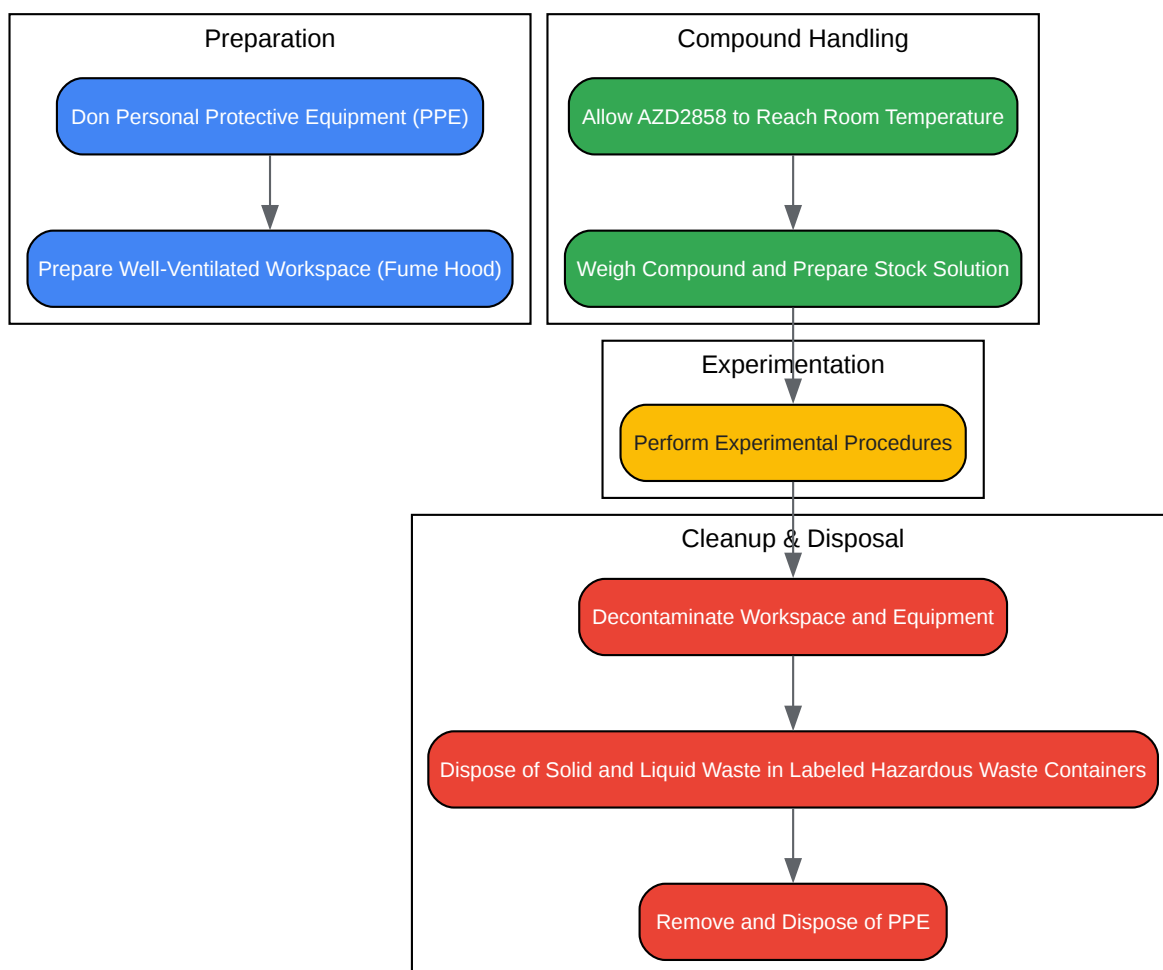
Disposal Plan

All waste containing **AZD2858** must be considered hazardous and disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect all solid waste, including empty vials and contaminated consumables (e.g., pipette tips, gloves), in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **AZD2858** in a sealed, properly labeled hazardous waste container. Do not dispose of down the drain.
- Decontamination: All surfaces and equipment that have come into contact with **AZD2858** should be thoroughly decontaminated.

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **AZD2858** in a laboratory setting.



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